

Application of Benzoquinonium in Invertebrate Neuroscience: A Review of Available Data

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Compound of Interest

Compound Name: *Benzoquinonium*

Cat. No.: *B10783492*

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As of the current date, there is no scientific literature supporting the use of **benzoquinonium** as a pharmacological tool in invertebrate neuroscience. Extensive searches of scholarly databases and scientific publications have yielded no evidence of its application in studies involving common invertebrate models such as insects (*Drosophila melanogaster*), mollusks (*Aplysia californica*, *Lymnaea stagnalis*), or other invertebrate species.

Benzoquinonium chloride, known by the trade name Mytolon, is a synthetic neuromuscular blocking agent.^[1] Its pharmacological actions have been characterized in vertebrate preparations, where it produces a curare-like paralysis of skeletal muscle.^[1] This effect is primarily due to its antagonist activity at nicotinic acetylcholine receptors (nAChRs) at the neuromuscular junction.

While invertebrate nervous systems, particularly those of insects, are rich in nAChRs and are the target of many pharmacological agents like neonicotinoid insecticides, there is no indication that **benzoquinonium** has been adopted as a research tool in this field.^{[2][3]} Researchers in invertebrate neuroscience utilize a wide array of other neurotoxins and synthetic compounds to probe the function of nAChRs and other neuronal targets.

Given the complete absence of data on the effects, effective concentrations, or experimental protocols for **benzoquinonium** in any invertebrate species, it is not possible to provide the requested detailed Application Notes and Protocols. The lack of information suggests that **benzoquinonium** may be ineffective, lack specificity, or simply has not been investigated for its potential use in invertebrate neuroscience research.

Therefore, researchers, scientists, and drug development professionals seeking pharmacological tools for invertebrate neuroscience should consider other well-documented antagonists of nicotinic acetylcholine receptors.

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References

- 1. The neuromuscular blocking action of benzoquinonium chloride in the cat and in the hen - PMC [pmc.ncbi.nlm.nih.gov]
- 2. The invertebrate pharmacology of insecticides acting at nicotinic acetylcholine receptors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Nicotinic acetylcholine receptor modulator insecticides act on diverse receptor subtypes with distinct subunit compositions - PMC [pmc.ncbi.nlm.nih.gov]
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